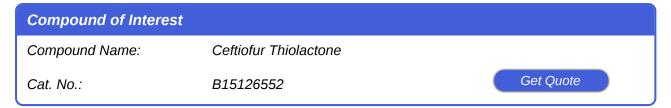


# Ceftiofur Thiolactone: A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

Ceftiofur Thiolactone is a key metabolite of the third-generation cephalosporin antibiotic, Ceftiofur.[1][2] Ceftiofur is widely used in veterinary medicine to treat bacterial infections in cattle and swine.[2] The presence of Ceftiofur and its metabolites, including Ceftiofur Thiolactone, in animal-derived food products is a significant concern for regulatory bodies, necessitating the use of high-purity reference standards for accurate monitoring. This technical guide provides a comprehensive overview of the Ceftiofur Thiolactone reference standard, its chemical properties, metabolic formation, and its application in analytical methodologies. This document also details its immunomodulatory effects through interactions with cellular signaling pathways.

## **Chemical and Physical Properties**

**Ceftiofur Thiolactone** is a crystalline solid.[3] As a reference standard, it is a high-purity compound used for the precise identification and quantification of **Ceftiofur Thiolactone** residues in various matrices.[4]

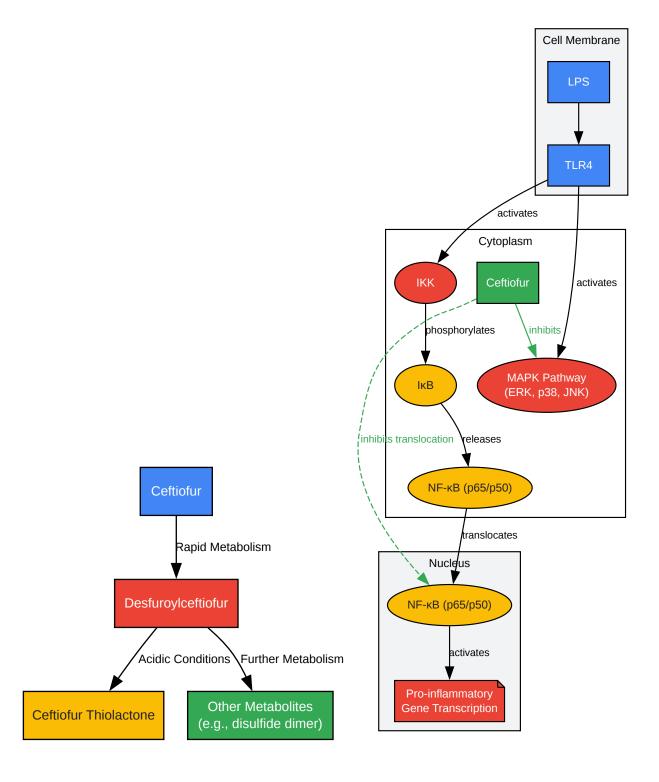


Property	Value	Reference
CAS Number	120882-23-7	[4][5][6]
Molecular Formula	C14H13N5O4S3	[4][5][6]
Molecular Weight	411.5 g/mol	[4][6]
IUPAC Name	(2Z)-2-(2-amino-1,3-thiazol-4-yl)-N-[(4R,5R)-3,11-dioxo-6,10-dithia-2-azatricyclo[6.3.0.0²,⁵]undec-1(8)-en-4-yl]-2-(methoxyimino)acetamide	[5]
Appearance	Crystalline solid	[3]
Solubility	Soluble in DMSO and DMF. Sparingly soluble in aqueous buffers.	[3][5]
Storage	2-8°C	[6]

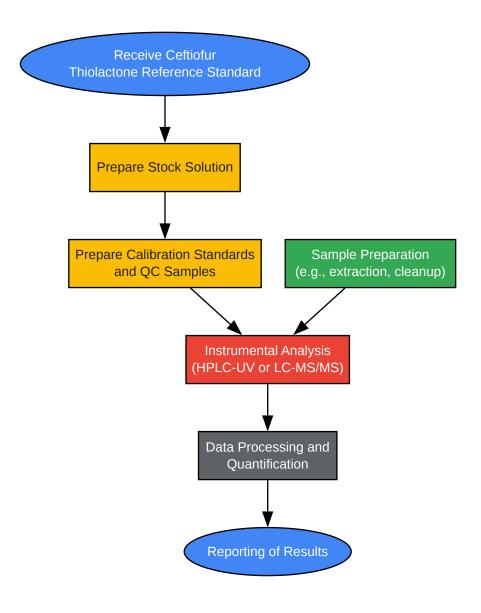
## **Metabolic Pathway and Formation**

Ceftiofur is rapidly metabolized in animals to desfuroylceftiofur, which retains antimicrobial activity.[2][7] Under acidic conditions, desfuroylceftiofur can be converted to **Ceftiofur Thiolactone**.[8] The stability of Ceftiofur is pH and temperature-dependent, with degradation being more rapid at higher pH and temperatures.[8][9]









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